

A Comparative Guide to Mebrofenin SPECT/CT for Functional Liver Volumetry

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Compound of Interest

Compound Name: *Technetium Tc 99m mebrofenin*

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This guide provides an objective comparison of Technetium-99m (99mTc)-mebrofenin Single Photon Emission Computed Tomography (SPECT)/CT for the assessment of functional liver volume (FLV) against other established and emerging techniques. The accurate measurement of liver function and volume is critical in drug development for assessing hepatotoxicity, in clinical research for monitoring disease progression, and in surgical planning to predict post-resection liver failure. This document outlines the experimental data supporting the use of mebrofenin SPECT/CT and compares it with anatomical imaging methods like Computed Tomography (CT) and Magnetic Resonance Imaging (MRI), as well as other functional imaging techniques.

Executive Summary

Mebrofenin SPECT/CT is a nuclear imaging technique that quantifies the volume of functioning hepatocytes. Unlike purely anatomical imaging, it provides a measure of "functional" liver volume, which can be a more accurate predictor of liver function, especially in compromised livers.^[1] In healthy livers, the functional volume measured by mebrofenin SPECT/CT is comparable to the anatomical volume measured by CT.^{[2][3]} However, in diseased livers, the functional volume is often significantly less than the anatomical volume.^{[1][2]}

Cross-validation studies have demonstrated a strong correlation between functional parameters derived from mebrofenin SPECT/CT and those from gadoxetic acid (Gd-EOB-DTPA)-enhanced MRI, an alternative functional imaging modality.^[1] While CT volumetry

remains a standard for anatomical assessment, mebrofenin SPECT/CT offers a more nuanced view of the liver's functional capacity. Another radiotracer, ^{99m}Tc -galactosyl human serum albumin (GSA), is used for similar purposes, primarily in Japan, and while direct comparisons in humans are limited, preclinical data suggests differences in uptake mechanisms and kinetics between mebrofenin and GSA.

Data Presentation

The following tables summarize the quantitative data from studies comparing mebrofenin SPECT/CT with alternative methods for liver volume and function assessment.

Table 1: Mebrofenin SPECT/CT vs. CT Volumetry for Liver Volume

Parameter	Mebrofenin SPECT/CT (Functional Liver Volume - FLV)	CT Volumetry (Anatomical Liver Volume)	Correlation/Comparison Finding
Total Liver Volume (Normal Liver Parenchyma)	Comparable to anatomical volume	Standard for anatomical measurement	In patients with normal liver parenchyma, FLV measured by SPECT is comparable to anatomical volume measured by CT.[2][3] A strong and significant correlation was found between Total Liver-Functional Volume (TL-FV) and Non-Tumorous Total Liver-Volume (NTTL-V) (Pearson $r = 0.89$). [4]
Total Liver Volume (Compromised Liver Parenchyma)	Significantly less than anatomical volume	May overestimate functional capacity	In compromised livers, FLV is significantly less than the anatomical volume.[1] [2][4]
Phantom Volume Validation	High accuracy	Not applicable	A very strong correlation was observed between known phantom volume and measured phantom volume with SPECT (Pearson's $r=0.99$).[4]

Table 2: Mebrofenin SPECT/CT vs. Gd-EOB-DTPA-enhanced MRI for Liver Function

Parameter	Mebrofenin SPECT/CT	Gd-EOB-DTPA-enhanced MRI	Correlation/Comparison Finding
Total Liver Function	Mebrofenin Uptake Rate (MUR)	Mean Gd-EOB-DTPA Uptake Rate (Ki)	A strong correlation was observed between MUR and mean Ki (Pearson $r = 0.70$, $p=0.001$). [1]
Future Remnant Liver (FRL) Function	FRL Mebrofenin Uptake Rate	FRL Gd-EOB-DTPA Uptake Rate (Ki)	A very strong correlation was found between the two modalities (Pearson $r = 0.89$, $p<0.001$). [1]
Functional Share of FRL	Percentage of total liver counts in FRL	Percentage of total liver uptake in FRL	Strong agreement was found between the functional share determined by both methods (Intraclass Correlation Coefficient = 0.944). [1]
Correlation with Liver-to-Spleen Ratio (LSR)	Mebrofenin uptake	Liver-to-Spleen Ratio (LSR)	A significant negative correlation was found between standardized FRL function (HBS) and LSR ($r = -0.71$). [1]

Table 3: Mebrofenin SPECT/CT vs. ^{99m}Tc -GSA SPECT for Liver Function (Preclinical Data)

Parameter	Mebrofenin SPECT/CT	99mTc-GSA SPECT	Correlation/Comparison Finding (Rat Model)
Early Phase Liver Regeneration (Day 1 post-hepatectomy)	Hepatic uptake rate decreased to 44.5% of baseline	Overestimated liver function compared to mebrofenin	Conventional liver volume overestimated liver function as measured by 99mTc-mebrofenin uptake rate.
Late Phase Liver Regeneration (Days 5 and 7)	Uptake recovered to levels similar to conventional liver volume	Underestimated hepatic regeneration in comparison to mebrofenin uptake	99mTc-GSA uptake reflected a reduced liver function in relation to 99mTc-mebrofenin uptake.

Experimental Protocols

Detailed methodologies are crucial for the reproducibility and comparison of results. The following sections outline the typical experimental protocols for the key techniques discussed.

99mTc-Mebrofenin SPECT/CT Protocol

- **Patient Preparation:** Patients are required to fast for a minimum of 4 hours prior to the scan to promote gallbladder filling and prevent premature excretion of the tracer.[\[1\]](#)
- **Radiotracer Administration:** A standard intravenous dose of 150-370 MBq of 99mTc-mebrofenin is administered.[\[1\]](#)
- **Dynamic Planar Acquisition:** Immediately following the injection, a dynamic acquisition is performed for approximately 6 minutes using a dual-head gamma camera. This is used to calculate the total liver mebrofenin uptake rate.[\[1\]](#)
- **SPECT/CT Acquisition:** Following the dynamic scan, a SPECT acquisition is performed, typically with 60 projections of 8 seconds per projection. A co-registered low-dose CT scan is then acquired for attenuation correction and anatomical localization.[\[1\]](#)

- Data Analysis:
 - Regions of Interest (ROIs) are drawn on the dynamic planar images over the liver and heart (to represent the blood pool) to generate time-activity curves and calculate the hepatic uptake rate.
 - On the fused SPECT/CT images, Volumes of Interest (VOIs) are drawn on the CT images to delineate the total liver and, if applicable, the future liver remnant (FLR).
 - These VOIs are then applied to the SPECT data to determine the functional liver volume based on a predefined threshold of 99mTc-mebrofenin uptake.[1]

CT Volumetry Protocol

- Patient Positioning: The patient is positioned supine with arms raised above the head.[2]
- Image Acquisition: A multiphase contrast-enhanced CT scan of the abdomen is performed. The portal venous phase is typically used for liver volumetry.[2]
- Post-processing:
 - The liver boundaries are manually or semi-automatically traced on each axial slice, excluding major blood vessels and fissures.
 - The area on each slice is summated to calculate the total and lobar liver volume.[2]
 - For surgical planning, a virtual hepatectomy plane can be drawn to calculate the volume of the future liver remnant.[2]

Gd-EOB-DTPA-enhanced MRI Protocol

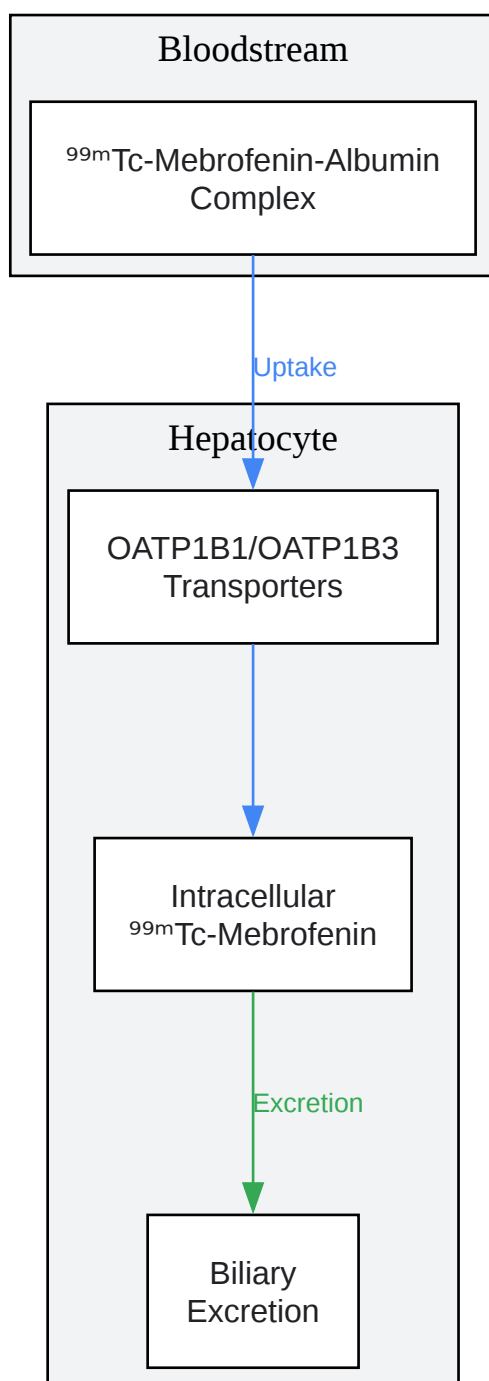
- Patient Preparation: Patients are typically instructed to fast for at least 4 hours before the examination.
- Contrast Agent Administration: A standard dose of gadoxetic acid (Gd-EOB-DTPA) is administered intravenously.

- **Dynamic Imaging:** A T1-weighted three-dimensional spoiled gradient-echo sequence is performed before and repeatedly after contrast injection to capture the arterial, portal venous, and transitional phases.
- **Hepatobiliary Phase Imaging:** A delayed scan is acquired approximately 20 minutes after contrast injection. This phase is crucial for assessing hepatocyte function as the contrast agent is taken up by functional hepatocytes.
- **Data Analysis:**
 - Signal intensity measurements are taken from ROIs placed in the liver parenchyma on pre-contrast and hepatobiliary phase images.
 - Functional parameters such as the liver-to-spleen ratio (LSR) or the Gd-EOB-DTPA uptake rate (Ki) are calculated to quantify liver function.[1]

Mandatory Visualization

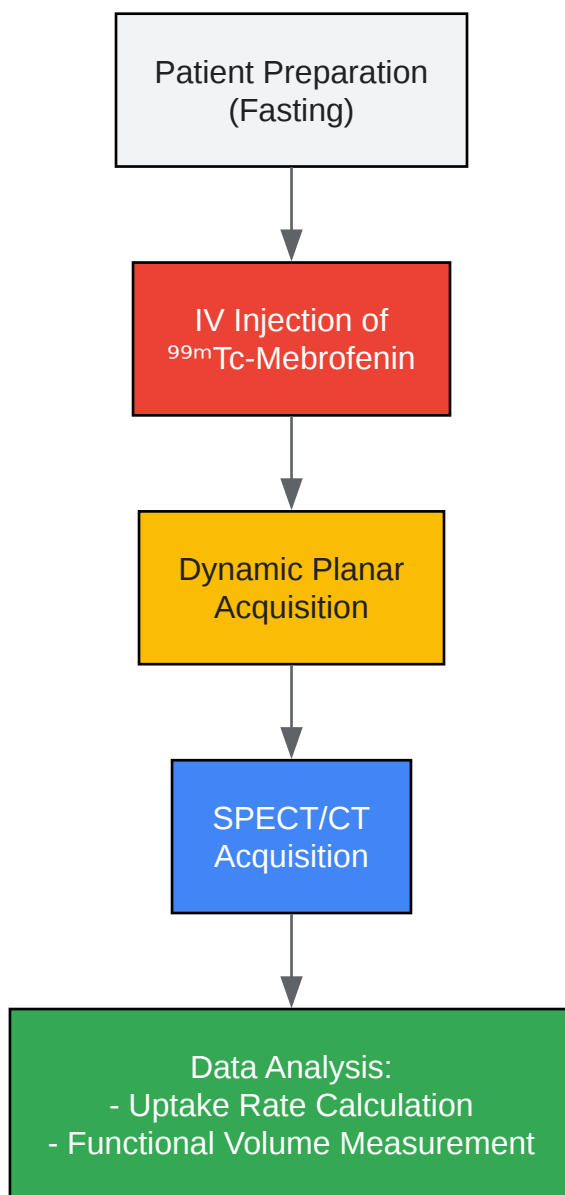
Mebrofenin Uptake and Imaging Workflow

The following diagrams illustrate the cellular uptake pathway of ^{99m}Tc-mebrofenin and the general experimental workflow for a functional liver volume study.



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Caption: Cellular uptake pathway of ^{99m}Tc -Mebrofenin.



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